

# Perfluoroeicosane chemical structure and properties

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## Compound of Interest

Compound Name: **Perfluoroeicosane**

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## Perfluoroeicosane: A Comprehensive Technical Guide

An In-depth Examination of the Chemical Structure, Properties, and Analytical Methodologies of a Key Perfluorinated Alkane

## Abstract

**Perfluoroeicosane** ( $C_{20}F_{42}$ ), a fully fluorinated long-chain alkane, is a compound of significant interest due to its extreme chemical inertness, thermal stability, and unique surface properties. This technical guide provides a detailed overview of the chemical structure and physicochemical properties of **perfluoroeicosane**, intended for researchers, scientists, and professionals in drug development and materials science. This document summarizes key quantitative data, outlines experimental protocols for its characterization, and presents a logical workflow for its analysis.

## Chemical Identity and Structure

**Perfluoroeicosane** is a saturated perfluorocarbon, meaning all hydrogen atoms in the corresponding hydrocarbon, eicosane, have been replaced by fluorine atoms. This complete fluorination imparts remarkable stability to the molecule.

Synonyms: Dotetracontafluoroicosane, Perfluoro-n-eicosane[1] CAS Number: 37589-57-4[1]  
Molecular Formula:  $C_{20}F_{42}$ [1] Molecular Weight: 1038.15 g/mol [1]

The carbon backbone of **perfluoroeicosane** adopts a helical conformation due to the steric repulsion between the larger fluorine atoms. This contrasts with the planar zigzag structure of its hydrocarbon analogue.

Structural Representation:

Caption: Simplified 2D representation of the carbon backbone of **Perfluoroeicosane**.

## Physicochemical Properties

The strong carbon-fluorine bonds and the dense packing of fluorine atoms give **perfluoroeicosane** its characteristic properties, including high thermal stability, low surface energy, and poor solubility in most solvents.[\[1\]](#)

Property	Value	Reference(s)
Physical State	White solid	<a href="#">[1]</a>
Melting Point	164-166 °C	<a href="#">[2]</a>
Boiling Point	323.8 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.764 g/cm³	<a href="#">[2]</a>
Flash Point	144.7 °C	<a href="#">[2]</a>
Refractive Index	1.273	<a href="#">[2]</a>
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C (Predicted)	<a href="#">[2]</a>
LogP (Octanol/Water)	13.54640	<a href="#">[2]</a>

## Experimental Protocols

Detailed experimental methodologies are crucial for the accurate characterization of **perfluoroeicosane**. Below are generalized protocols for key analytical techniques based on standard practices in the field.

## Synthesis

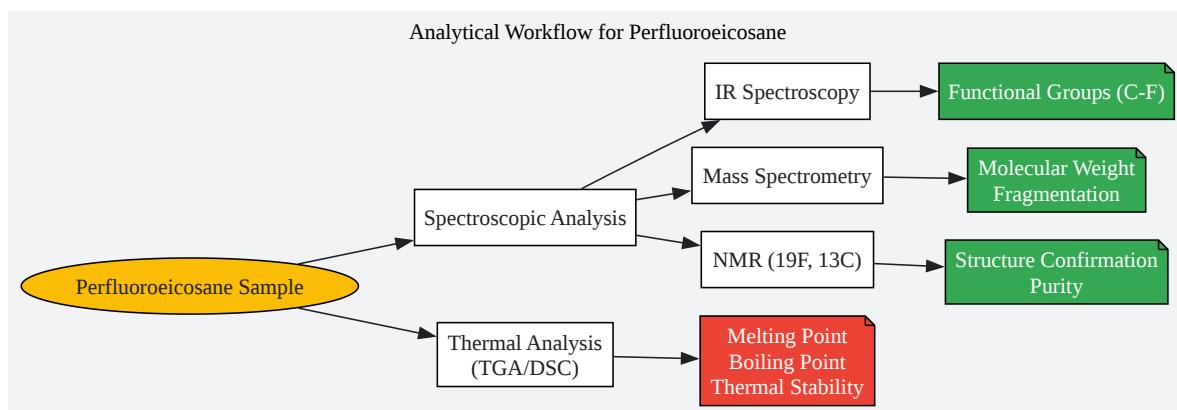
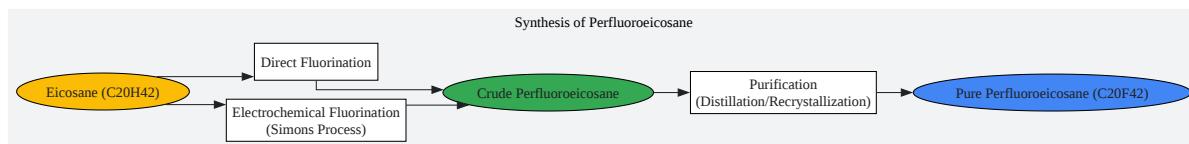
The synthesis of **perfluoroeicosane** can be achieved through several methods, primarily involving the exhaustive fluorination of a hydrocarbon precursor.

**Electrochemical Fluorination (Simons Process):** This is a common industrial method for producing perfluorinated compounds.

- **Electrolyte Preparation:** A solution of eicosane ( $C_{20}H_{42}$ ) in anhydrous hydrogen fluoride (aHF) is prepared.
- **Electrolysis:** The solution is subjected to electrolysis in a specialized cell with nickel anodes. A low voltage is applied to avoid the generation of elemental fluorine.
- **Fluorination:** During electrolysis, the hydrogen atoms on the eicosane molecule are replaced by fluorine atoms from the hydrogen fluoride electrolyte.
- **Product Separation:** The dense, immiscible **perfluoroeicosane** product collects at the bottom of the cell and can be drained off.
- **Purification:** The crude product is then purified, typically by distillation or recrystallization, to remove any partially fluorinated byproducts or impurities.

**Direct Fluorination:** This method involves the direct reaction of the hydrocarbon with elemental fluorine.

- **Reaction Setup:** Eicosane is placed in a reaction vessel, often with a suitable solvent or as a solid. The reactor is typically made of a fluorine-resistant material like nickel or Monel.
- **Fluorine Introduction:** A diluted stream of fluorine gas (e.g., in nitrogen) is passed over or through the hydrocarbon. The reaction is highly exothermic and must be carefully controlled to prevent combustion.
- **Temperature Control:** The reaction temperature is carefully managed, often starting at low temperatures and gradually increasing.
- **Product Isolation and Purification:** After the reaction is complete, the perfluorinated product is isolated and purified to remove any remaining starting material or byproducts.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)